

# Technical Monograph: 5,7-Dibromo-3-methylindole

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 5,7-Dibromo-3-methylindole

Cat. No.: B13703473

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## Part 1: Identity & Physicochemical Profile

**5,7-Dibromo-3-methylindole** (also known as 5,7-Dibromoskatole) is a halogenated indole derivative characterized by the presence of bromine atoms at the C5 and C7 positions and a methyl group at the C3 position. It serves as a critical scaffold in the total synthesis of marine alkaloid natural products (e.g., eudistomins, barettin) and is an emerging pharmacophore in kinase inhibitor discovery.

## Chemical Identity

| Parameter         | Detail                                                                                                                      |
|-------------------|-----------------------------------------------------------------------------------------------------------------------------|
| CAS Number        | 1360951-68-3 (Primary); Note: Often synthesized in situ; related precursors include 126811-14-1 (Aldehyde)                  |
| IUPAC Name        | 5,7-dibromo-3-methyl-1H-indole                                                                                              |
| Molecular Formula | C <sub>9</sub> H <sub>7</sub> Br <sub>2</sub> N                                                                             |
| Molecular Weight  | 288.97 g/mol                                                                                                                |
| SMILES            | <chem>Cc1c[nH]c2c(Br)cc(Br)cc12</chem>                                                                                      |
| Appearance        | Off-white to pale yellow crystalline solid                                                                                  |
| Solubility        | Soluble in DMSO, DMF, CH <sub>2</sub> Cl <sub>2</sub> ; sparingly soluble in water                                          |
| Stability         | Light-sensitive; prone to oxidation at C2 if stored improperly. Store at -20°C under inert atmosphere (Ar/N <sub>2</sub> ). |

## Part 2: Synthetic Methodologies

Due to the specific halogenation pattern, direct bromination of 3-methylindole (skatole) is not recommended as it typically yields a mixture of 2-bromo, 5-bromo, and 6-bromo isomers due to the directing effects of the nitrogen lone pair and the C3-methyl group.

The two authoritative routes for high-purity synthesis are the Fischer Indole Synthesis (De Novo) and the Reductive Alkylation of the 3-formyl precursor.

### Method A: Fischer Indole Synthesis (De Novo Construction)

This route is preferred for large-scale preparation as it establishes the halogen regiochemistry before ring closure, preventing isomer mixtures.

Protocol:

- **Hydrazone Formation:** React 2,4-dibromophenylhydrazine (CAS 131040-60-3) with propionaldehyde in ethanol at 0°C to form the corresponding hydrazone.
- **Cyclization:** The hydrazone is treated with a Lewis acid (ZnCl<sub>2</sub> or Polyphosphoric Acid) to induce the [3,3]-sigmatropic rearrangement.
- **Purification:** The crude indole is purified via silica gel chromatography (Hexanes/EtOAc 9:1).

**Critical Control Point:** The use of 2,4-dibromoaniline as the starting material for the hydrazine ensures that the bromines end up at the 5 and 7 positions of the final indole ring due to the symmetry of the rearrangement.

## Method B: Reductive Deoxygenation (Derivatization)

This method utilizes the commercially available 5,7-dibromoindole-3-carboxaldehyde (CAS 126811-14-1).<sup>[1]</sup>

Protocol:

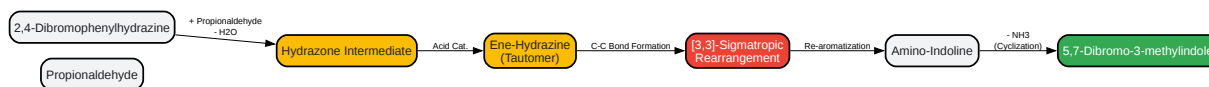
- **Dissolution:** Dissolve 5,7-dibromoindole-3-carboxaldehyde (1.0 eq) in anhydrous THF.
- **Reduction:** Slowly add LiAlH<sub>4</sub> (3.0 eq) at 0°C under Argon.
- **Reflux:** Heat to reflux for 4 hours. The aldehyde is reduced to the alcohol and subsequently hydrogenolyzed to the methyl group due to the electron-rich indole nature (or requires activation via tosylhydrazone if LiAlH<sub>4</sub> fails to fully reduce).
- **Alternative (Wolff-Kishner):** React the aldehyde with hydrazine hydrate and KOH in ethylene glycol at 180°C. Note: High heat may debrominate; LiAlH<sub>4</sub> is safer for halogens.

## Part 3: Mechanistic Analysis (Fischer Indole)

The formation of **5,7-dibromo-3-methylindole** via the Fischer route is driven by a [3,3]-sigmatropic rearrangement. The regioselectivity is dictated by the ortho-substitution of the phenylhydrazine. Since the starting hydrazine (2,4-dibromo) has only one open ortho position (the C6 position of the hydrazine, which becomes C7 of the indole), the cyclization is regiospecific.

## Pathway Visualization

The following diagram illustrates the conversion of the hydrazone to the indole core.



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Figure 1: Mechanistic flow of the Fischer Indole Synthesis yielding **5,7-dibromo-3-methylindole**.

## Part 4: Applications in Drug Discovery

### Marine Alkaloid Scaffolds

5,7-Dibromoindoles are "privileged structures" in marine natural products. The 3-methyl variant acts as a synthetic precursor for:

- Baretin: A serotonin reuptake inhibitor isolated from the sponge *Geodia barretti*.
- Convolutindole A: A cytotoxic alkaloid. The dibromo-substitution pattern renders the indole ring electron-deficient, increasing its resistance to metabolic oxidation compared to non-halogenated analogs.

## Kinase Inhibition

The 5,7-dibromo motif creates a unique steric and electronic pocket fit. In kinase drug development, this moiety is used to:

- Enhance hydrophobic interaction within the ATP-binding pocket.
- Act as a bioisostere for larger tricyclic systems.

- Serve as a substrate for Iridium-catalyzed C-H borylation, allowing further functionalization at the C2 or C4 positions to create trisubstituted indole libraries.

## Part 5: Safety & Handling Protocols

### Hazard Identification:

- H315/H319: Causes skin and serious eye irritation.
- H335: May cause respiratory irritation.
- Sensitizer: Halogenated indoles are potent sensitizers; handle in a fume hood.

### Storage Protocol:

- Container: Amber glass vial with Teflon-lined cap.
- Atmosphere: Argon or Nitrogen flush (essential to prevent oxidation to 3-methyleneindolenine derivatives).
- Temperature: -20°C for long-term storage.

## References

- Synthesis of **5,7-Dibromo-3-methylindole** (Intermediate 4)
  - Source: Thieme Connect (Synthesis 2017; 49(21): 4731-4737).
  - Context: Used as a substrate for Iridium-Catalyzed C–H Borylation to access 3,5,7-trisubstituted indoles.[\[2\]](#)
  - Link:[\[2\]](#)
- Regioselective Bromination of Indoles
  - Source: Organic & Biomolecular Chemistry, 2011, 9, 5021–5023.
  - Context: Describes the directing effects required to achieve 5,7-substitution p
  - Link:[\[3\]](#)

- Fischer Indole Mechanism & 2,4-DNPH Reactivity
  - Source: Chemistry LibreTexts / ChemGuide.
  - Context: Foundational chemistry for the reaction of 2,4-dibromophenylhydrazine with aldehydes.
  - Link:
- Precursor Data (5,7-Dibromoindole-3-carboxaldehyde)
  - Source: Sigma-Aldrich CAS D
  - Context: Identification of the C3-formyl precursor (CAS 126811-14-1) for reductive synthesis.
  - Link:

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## Sources

- [1. 5,7-Dibromoindole-3-carboxaldehyde 97 126811-14-1 \[sigmaaldrich.com\]](#)
- [2. Thieme E-Books & E-Journals - \[thieme-connect.com\]](#)
- [3. Synthesis of Variolins, Meridianins, and Meriolins | Encyclopedia MDPI \[encyclopedia.pub\]](#)
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